

NSC 33994 stock solution preparation and storage

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Compound of Interest

Compound Name: NSC 33994

Cat. No.: B1680215

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Application Notes and Protocols for NSC 33994

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and storage of stock solutions of **NSC 33994**, a selective inhibitor of JAK2 tyrosine kinase. Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of experimental results.

NSC 33994 Properties and Storage Recommendations

A summary of the physical and chemical properties, as well as storage and stability information for **NSC 33994**, is provided below.

Parameter	Value	Reference
Molecular Formula	C ₂₈ H ₄₂ N ₂ O ₂	[1]
Molecular Weight	438.65 g/mol	[1]
Appearance	Solid	[2]
Storage of Solid	Desiccated at -20°C for up to 1 year.	[2]
Solubility in DMSO	Up to 2 mg/mL (with warming)	[2]
Solubility in Ethanol	Up to 4 mg/mL (with warming)	[2]
Stock Solution Storage	-20°C for up to 1 month. For longer-term storage, -80°C is recommended.	[1][2]

Experimental Protocols

Safety Precautions

Before handling **NSC 33994**, it is imperative to review the Material Safety Data Sheet (MSDS). Standard personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. All handling of the powdered compound and preparation of the stock solution should be performed in a chemical fume hood.[1]

Preparation of a 10 mM NSC 33994 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NSC 33994** in dimethyl sulfoxide (DMSO).

Materials:

- **NSC 33994** powder
- Anhydrous/molecular sieve-dried DMSO

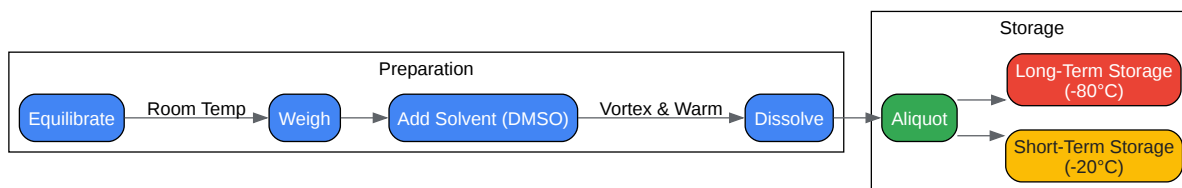
- Sterile, amber, screw-cap vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block

Procedure:

- Equilibration: Allow the vial of **NSC 33994** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **NSC 33994** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.387 mg of **NSC 33994** (Molecular Weight = 438.65 g/mol).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **NSC 33994** powder. For the example above, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, warm the solution briefly in a water bath set to 30-40°C.^[2] Caution: Do not overheat, as this may degrade the compound. Vortex again until the solution is clear.
- Aliquoting and Storage:
 - Once the **NSC 33994** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials to minimize freeze-thaw cycles.
 - For short-term storage (up to one month), store the aliquots at -20°C.^[2]
 - For long-term storage, it is recommended to store the aliquots at -80°C.^[1]

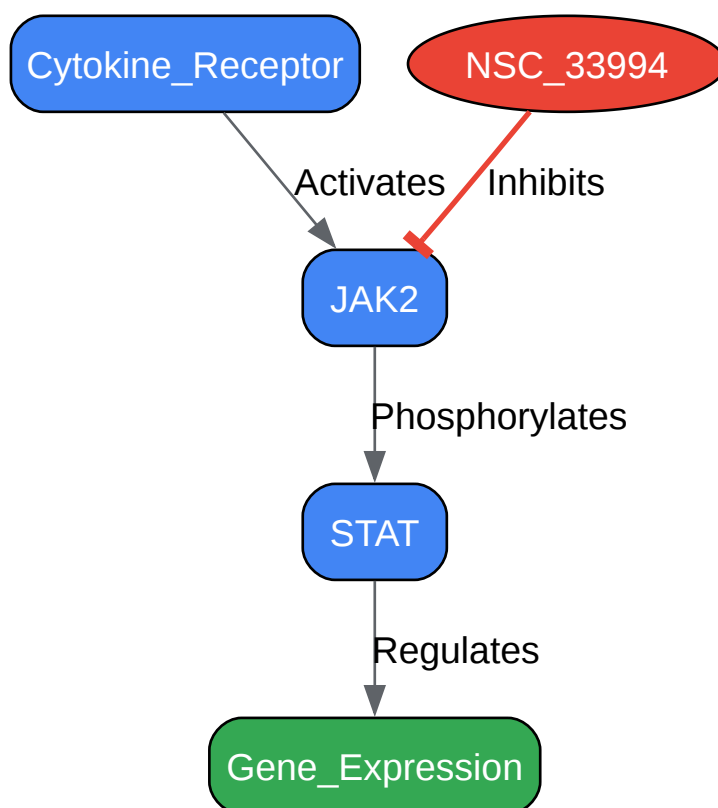
Visualized Workflows and Pathways

The following diagrams illustrate the key processes involved in the preparation and handling of **NSC 33994**.



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Caption: Workflow for **NSC 33994** Stock Solution Preparation and Storage.



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Caption: Inhibition of the JAK2-STAT Signaling Pathway by **NSC 33994**.

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References

- 1. NSC-33994|MSDS [dcchemicals.com]
- 2. datam0nk3y.org [datam0nk3y.org]
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